Advanced Characterization and Synthetic Protocols for 4-Hydroxynicotinamide Halogenation

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Compound of Interest

Compound Name: *5-Bromo-4-hydroxynicotinamide*

Cat. No.: *B14752650*

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Executive Summary

4-Hydroxynicotinamide (4-hydroxy-pyridine-3-carboxamide) serves as a versatile pharmacophore in the development of kinase inhibitors, antibacterial agents, and anti-inflammatory drugs. Its structural duality—existing in equilibrium between the hydroxy-pyridine and pyridone forms—presents unique challenges and opportunities for functionalization.[1]

This guide focuses on regioselective halogenation, a pivotal step for modulating lipophilicity and creating handles for palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura, Sonogashira). The dominant pattern identified is C-5 electrophilic substitution, driven by the electronic activation of the 4-oxo/4-hydroxy group.

Mechanistic Foundation: Tautomerism & Reactivity[1]

Structural Dynamics

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The reactivity of 4-hydroxynicotinamide is governed by its tautomeric equilibrium.[1] While often drawn as the 4-hydroxy-pyridine (A), the compound predominantly exists as the 4-oxo-1,4-dihydropyridine (4-pyridone) (B) in polar solvents and the solid state.

- Form A (Hydroxy): Aromatic pyridine ring; OH is an ortho/para director.[1]
- Form B (Pyridone): Cross-conjugated enaminone system; Nitrogen is protonated/substituted; Carbonyl at C-4.[1]

Regioselectivity Logic

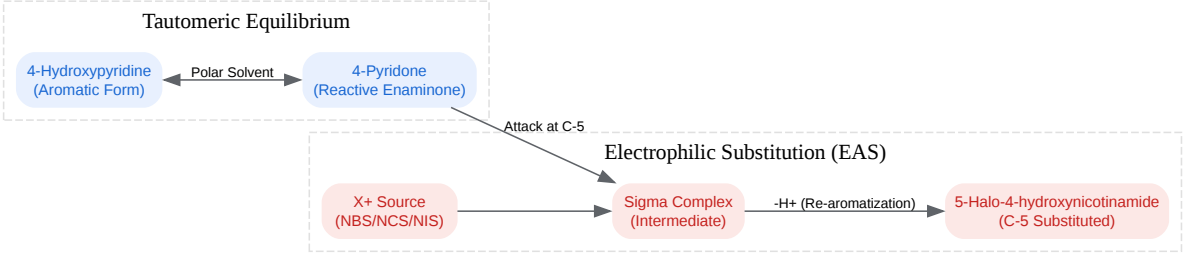
Electrophilic Halogenation (EAS) occurs preferentially at the most electron-rich position.[1]

- Position 3: Occupied by the electron-withdrawing carboxamide (-$CONH_2$) group.[1]
- Position 5:Ortho to the activating 4-OH/4-oxo group and meta to the ring nitrogen.[1] This is the "hotspot" for electrophilic attack.[1]
- Position 6:Meta to the 4-OH group; less activated than C-5.

Therefore, halogenation using standard electrophiles (NBS, NCS, Br_2, I_2) selectively yields the 5-halo-4-hydroxynicotinamide derivative.

Mechanistic Pathway Visualization

The following diagram illustrates the tautomeric equilibrium and the trajectory of electrophilic attack at C-5.[1]



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Caption: Mechanistic pathway showing the activation of the C-5 position via the pyridone tautomer.

Halogenation Patterns & Protocols

Bromination (The Gold Standard)

Bromination is the most common modification, providing a balance of reactivity and stability. The 5-bromo derivative is a prime precursor for Suzuki couplings.[1]

Reagents: N-Bromosuccinimide (NBS) is preferred over elemental bromine (Br_2) due to milder conditions and easier handling. Solvent: Dimethylformamide (DMF) or Acetic Acid (AcOH).[1]

Experimental Protocol: Synthesis of **5-Bromo-4-hydroxynicotinamide**

Note: This protocol is a self-validating system based on standard 4-pyridone functionalization.

- Setup: Charge a round-bottom flask with 4-hydroxynicotinamide (1.0 equiv) and DMF (5 mL/mmol).
- Addition: Cool the solution to 0°C. Add NBS (1.05 equiv) portion-wise over 15 minutes to prevent exotherms.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor by LC-MS (Target Mass: M+2 peak for Br isotope).[1]
- Quench & Isolation:
  - Pour the reaction mixture into ice-cold water (10x volume).
  - The product typically precipitates as a white/off-white solid.[1][2]
  - Filter the solid and wash with water (to remove succinimide byproduct) and cold ethanol.
- Purification: Recrystallize from Ethanol/Water if necessary.

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Data Summary:

Parameter	Condition	Outcome
Reagent	**NBS (1.05 eq)**	**High regioselectivity for C-5.[1]**
Solvent	DMF	Solubilizes the starting material; promotes polar mechanism.[1]
Temperature	0°C → 25°C	Minimizes over-bromination side products.[1]

| Yield | Typical: 75–85% | High efficiency due to strong activation at C-5.[1] |

Chlorination

Chlorination is less facile than bromination due to the lower electrophilicity of NCS.[1] It often requires elevated temperatures or acid catalysis.[1]

- Reagent: N-Chlorosuccinimide (NCS).[1][3][4]
- Conditions: DMF at 60–80°C.
- Outcome: 5-Chloro-4-hydroxynicotinamide.[1] The C-Cl bond is more robust, suitable for compounds where metabolic stability is required rather than further functionalization.[1]

Iodination

Iodination introduces a highly reactive handle.[1]

- Reagent: N-Iodosuccinimide (NIS).[1][2][5][6][7]
- Conditions: Acetonitrile (MeCN) or DMF at RT.[1]
- Catalyst: Often requires a catalytic amount of TFA (Trifluoroacetic acid) to activate the NIS.[1]

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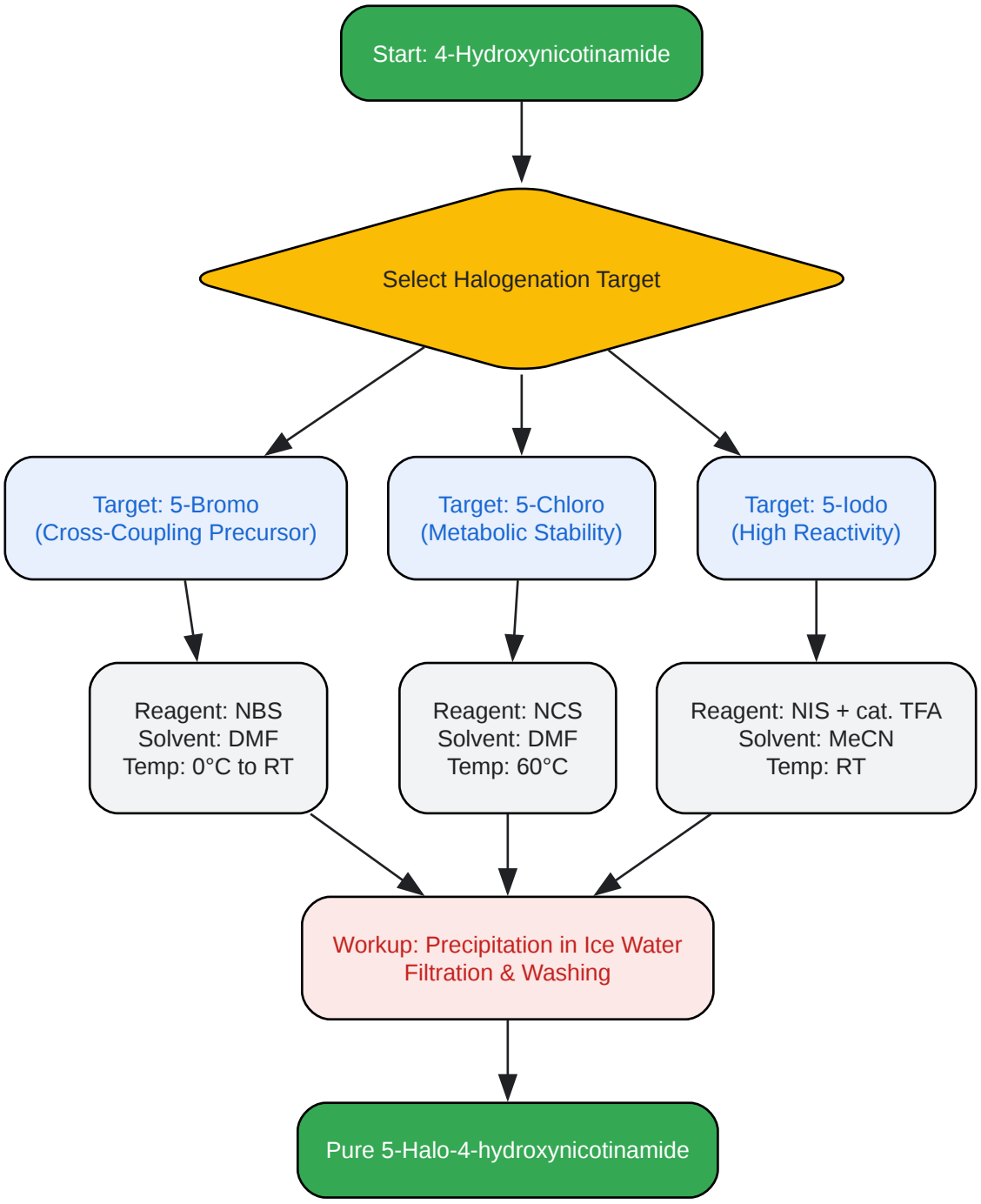
- Selectivity: Strictly C-5.

Experimental Workflow Diagram

The following flowchart outlines the decision matrix and workflow for synthesizing these derivatives.



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Caption: Decision matrix for selecting reagents based on the desired halogenated derivative.

Critical Troubleshooting & Optimization

- Solubility Issues: 4-Hydroxynicotinamide is poorly soluble in non-polar solvents.[1] DMF or DMSO are mandatory for homogenous reactions.[1] If using Acetic Acid, ensure the mixture is heated to dissolution before adding the halogen source.[1]

- Over-Halogenation: While C-5 is the primary site, excess reagent (>1.2 equiv) or high heat can lead to minor halogenation at C-6 or N-halogenation. Strict stoichiometry (1.0–1.05 equiv) controls this.[1]

- Purification: The 5-halo derivatives are typically more acidic (lower pKa) than the parent.[1] Recrystallization from water/ethanol is effective because the halogenated product is less soluble in water than the starting material.[1]

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  - Source:ChemicalBook / Sigma-Aldrich Technical D
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